

An In-depth Technical Guide to Ursolic Acid Acetate as a Triterpenoid Compound

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Audience: Researchers, Scientists, and Drug Development Professionals

Core Abstract

Ursolic acid acetate (UAA), also known as 3-O-acetylursolic acid, is a pentacyclic triterpenoid derived from the acetylation of ursolic acid (UA).[1] This naturally occurring compound and its parent molecule are found in various medicinal plants and fruits, including rosemary, apples, and holy basil.[1] UAA has garnered significant scientific interest for its diverse pharmacological activities, including potent anti-proliferative, anti-inflammatory, and antimalarial properties.[2][3] Mechanistically, it modulates multiple critical cellular signaling pathways, such as NF-κB, PI3K/Akt, and MAPK/ERK, making it a promising candidate for further investigation in oncology and inflammatory disease research.[2] This guide provides a comprehensive overview of its physicochemical properties, synthesis, biological activities, and detailed experimental protocols relevant to its study.

Physicochemical Properties

Ursolic acid acetate is a white to off-white powder. It is characterized by the following properties:



Property	Value	Reference
IUPAC Name	(3β)-3-(Acetyloxy)-urs-12-en- 28-oic acid	
Synonyms	Acetylursolic acid, 3- Acetylursolic acid	
Molecular Formula	C32H50O4	_
Molecular Weight	498.74 g/mol	
Melting Point	279-280 °C	
Boiling Point	567.6±50.0 °C (Predicted)	
Density	1.09±0.1 g/cm³ (Predicted)	_
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	
Storage	2-8°C, in a well-closed container	_

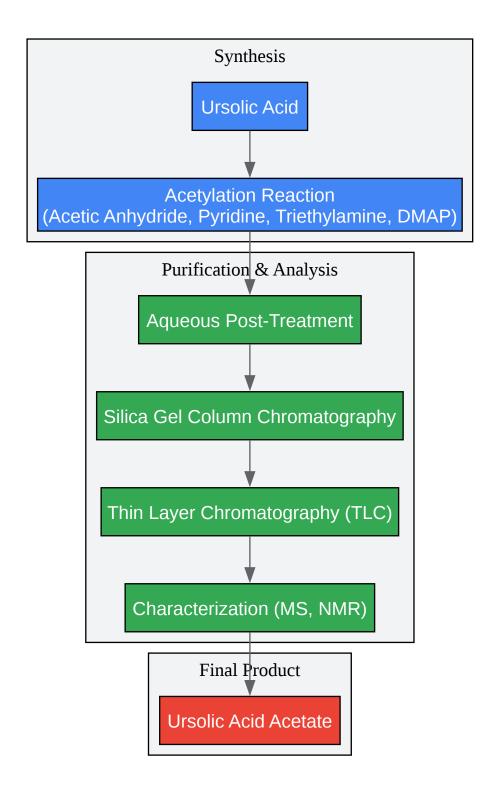
Synthesis and Isolation

Ursolic acid acetate can be isolated from natural sources, such as the aerial roots of Ficus microcarpa, or more commonly, synthesized via the acetylation of its parent compound, ursolic acid.

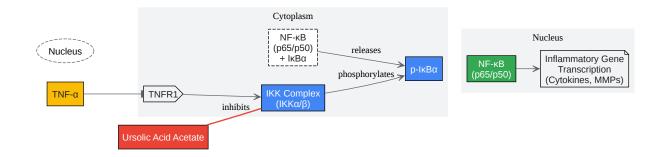
Synthetic Workflow

A general workflow for the laboratory synthesis and purification of **ursolic acid acetate** is outlined below.

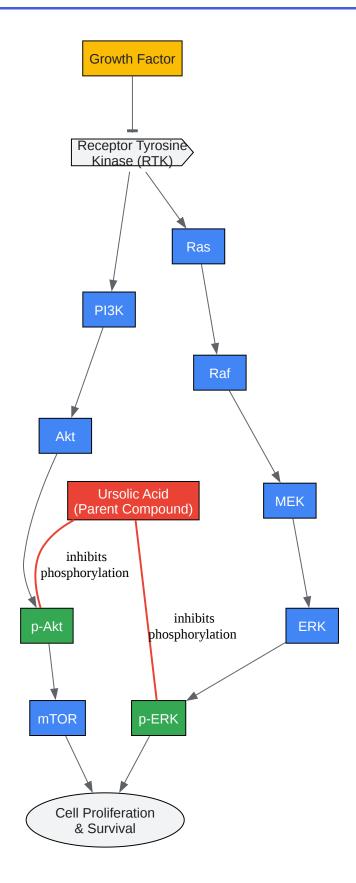












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